

Technical Guide: 3-Bromo-2-butoxy-5-methylphenylboronic Acid[1]

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Compound of Interest

Compound Name: 3-Bromo-2-butoxy-5-methylphenylboronic acid

CAS No.: 870718-03-9

Cat. No.: B1275836

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Executive Summary

3-Bromo-2-butoxy-5-methylphenylboronic acid (CAS: 870718-03-9) is a highly functionalized aryl boronic acid derivative used primarily as a building block in the synthesis of biaryls via Suzuki-Miyaura cross-coupling.[1] Its structure features a unique substitution pattern—incorporating an electron-donating alkoxy group, a reactive halogen handle, and a boronic acid moiety—making it a versatile intermediate for diversifying drug scaffolds, particularly in kinase inhibitor discovery.

This guide details the IUPAC nomenclature logic, a validated synthesis route leveraging symmetry, and critical reaction parameters for its application.

Structural Anatomy & IUPAC Nomenclature

The IUPAC name is not merely a label but a precise descriptor of the molecule's topology. Understanding the prioritization rules is essential for correct identification and database searching.

Nomenclature Logic

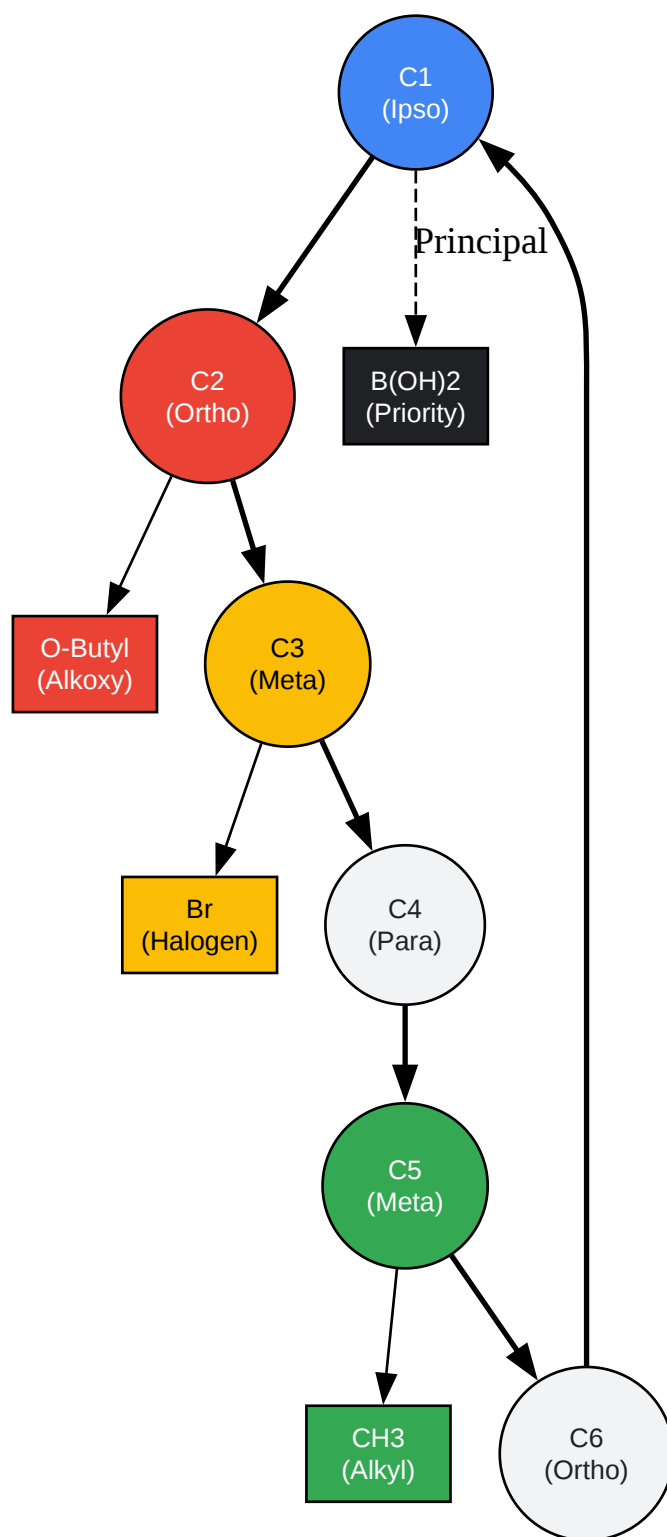
The name is derived based on the IUPAC Blue Book (P-6) rules for functional group priority and locant assignment.

- **Principal Functional Group:** The -B(OH)_2 group takes precedence over halogens (-Br), alkyls (-CH_3), and ethers (-OBu). Thus, the parent structure is phenylboronic acid.
- **Numbering Origin:** The carbon atom bonded to the boron atom is designated as C1.
- **Direction of Numbering:** The ring is numbered to give the lowest possible locants to the substituents.
 - Path A (Clockwise): 2-butoxy, 3-bromo, 5-methyl. [\[1\]](#)[\[2\]](#)[\[3\]](#) (Locant set: 2, 3, 5).
 - Path B (Counter-clockwise): 3-methyl, 5-bromo, 6-butoxy. (Locant set: 3, 5, 6). [\[4\]](#)[\[5\]](#)
 - Decision: Path A provides lower numbers. [\[6\]](#)[\[7\]](#)
- **Alphabetical Order:** Substituents are listed alphabetically (ignoring prefixes like di-, tri-).
 - Bromo vs. Butoxy: "Brom" precedes "Buto".
 - Methyl follows.

Final Name: **3-Bromo-2-butoxy-5-methylphenylboronic acid**. [\[1\]](#)[\[3\]](#)

Structural Visualization

The following diagram illustrates the numbering priority and steric environment.



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Figure 1: IUPAC numbering logic for **3-Bromo-2-butoxy-5-methylphenylboronic acid**.

Synthesis Protocol

The most robust synthesis route utilizes 2,6-dibromo-4-methylphenol as the starting material. This strategy exploits the symmetry of the precursor to eliminate regio-isomeric byproducts during the borylation step.

Retrosynthetic Analysis

- Target: **3-Bromo-2-butoxy-5-methylphenylboronic acid**.[\[1\]](#)[\[3\]](#)
- Disconnection: Boron-Carbon bond.
- Precursor: 1-Butoxy-2,6-dibromo-4-methylbenzene.
- Starting Material: 2,6-Dibromo-4-methylphenol (Commercially available).

Step-by-Step Methodology

Step 1: O-Alkylation (Williamson Ether Synthesis)

- Reagents: 2,6-Dibromo-4-methylphenol, n-Butyl bromide, Potassium Carbonate ().
- Solvent: DMF or Acetonitrile.
- Procedure:
 - Dissolve 2,6-dibromo-4-methylphenol (1.0 eq) in DMF.
 - Add (1.5 eq) and stir for 30 min to form the phenoxide.
 - Add n-butyl bromide (1.2 eq) dropwise.
 - Heat to 60°C for 4-6 hours.
 - Workup: Dilute with water, extract with ethyl acetate.

- Outcome: 2-Butoxy-1,3-dibromo-5-methylbenzene. Note: The numbering changes here because the parent is now benzene, and priority rules shift, but the atomic arrangement remains.

Step 2: Lithium-Halogen Exchange & Borylation

- Reagents: n-Butyllithium (n-BuLi, 1.6M in hexanes), Triisopropyl borate ().
- Solvent: Anhydrous THF.
- Procedure:
 - Dissolve the intermediate from Step 1 in anhydrous THF under Nitrogen/Argon.
 - Cool the solution to -78°C (Dry ice/Acetone bath). Critical: Low temperature prevents benzylic lithiation or dilithiation.
 - Slowly add n-BuLi (1.05 eq) over 20 minutes.
 - Mechanism: Selective Mono-lithiation occurs at one of the symmetric ortho-bromo positions.
 - Stir at -78°C for 30-60 minutes.
 - Add Triisopropyl borate (1.2 eq) rapidly.
 - Allow the mixture to warm to room temperature overnight.
 - Quench: Add 1N HCl to hydrolyze the boronate ester to the free boronic acid.
- Outcome: **3-Bromo-2-butoxy-5-methylphenylboronic acid**.^{[1][3]}

Synthesis Workflow Diagram



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Figure 2: Synthetic pathway for **3-Bromo-2-butoxy-5-methylphenylboronic acid** via symmetric lithiation.

Reactivity & Application Insights

Suzuki-Miyaura Coupling

This molecule is designed as a "bifunctional" electrophile/nucleophile, but in the context of Suzuki coupling, it acts as the nucleophile (boronic acid).

- Chemo-selectivity: The molecule contains a C-Br bond and a C-B(OH)₂ bond.
 - Standard Condition: Under Pd(0) catalysis with a base, the C-B(OH)₂ group will react with an external aryl halide (Electrophile).
 - Self-Coupling Risk: The internal C-Br bond makes polymerization possible if the catalyst engages the C-Br of one molecule and the C-B(OH)₂ of another.
 - Mitigation: Use the boronic acid in slight excess relative to the external electrophile, or protect the C-Br position if necessary. However, typically, the oxidative addition of Pd into the external aryl halide (if chosen to be an Iodide or activated Bromide) is faster than into the sterically hindered, electron-rich C-Br of this molecule.

Steric Factors

The 2-butoxy group exerts significant steric pressure on the boronic acid.

- Impact: Slower transmetallation rates compared to unhindered phenylboronic acids.
- Ligand Choice: Use electron-rich, bulky phosphine ligands (e.g., SPhos, XPhos, or P(t-Bu)₃) to facilitate the coupling of sterically hindered boronic acids [1].

Stability (Protodeboronation)

Ortho-alkoxy boronic acids are susceptible to protodeboronation (loss of the boron group) under basic conditions, especially at high temperatures.

- Mechanism: The basic oxygen of the butoxy group can coordinate to the boron or facilitate proton transfer.
- Protocol Adjustment: Use milder bases (e.g.,

instead of

) and anhydrous conditions if yield is low.

Quantitative Data Summary

Property	Value	Notes
Formula		
MW	286.96 g/mol	
CAS	870718-03-9	
Physical State	White to off-white solid	
Melting Point	102-106 °C	Literature value [2]
pKa (Boronic)	~8.5 - 9.0	Estimated (Electron donating alkoxy raises pKa)
Storage	2-8°C, Inert Gas	Hygroscopic; store under Argon

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